

Personal protective equipment for handling Ethylene glycol-d4

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Compound of Interest

Compound Name: Ethylene glycol-d4

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Essential Safety and Handling Guide for Ethylene Glycol-d4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethylene glycol-d4**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **Ethylene glycol-d4**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE is outlined below.

| PPE Category | Recommended Equipment | Specifications |
|------------------------|---------------------------------------|--|
| Eye Protection | Safety glasses with side-shields | Must conform to NIOSH (US) or EN 166 (EU) standards. ^[1] |
| Hand Protection | Chemical-resistant gloves | Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. ^[1] Recommended materials include Butyl, Nitrile, Neoprene, and Viton. |
| Body Protection | Impervious clothing / Laboratory coat | The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. ^[1] |
| Respiratory Protection | Air-purifying respirator | Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. ^[1] |

Operational Plan for Handling Ethylene Glycol-d4

Follow this step-by-step guidance for the safe handling of **Ethylene glycol-d4** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area.[2][3] Use a laboratory fume hood or other mechanical exhaust system to minimize vapor inhalation.[1][4]
- Confirm that an eyewash station and safety shower are readily accessible and in good working order.[4]
- Read the Safety Data Sheet (SDS) thoroughly before beginning any work.

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- Avoid contact with skin and eyes.[1][5]
- Avoid inhalation of vapor or mist.[1][5]
- Keep the container tightly closed when not in use.[5]
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][3]

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Eliminate all ignition sources.[4]
- Use personal protective equipment, including respiratory protection.[1][5]
- Absorb the spill with an inert, non-combustible material such as sand or earth.[4][5][6]
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal.
[1][5]
- Do not let the product enter drains.[1][5]
- Ventilate the area and wash the spill site after material pickup is complete.[6]

4. First Aid Measures:

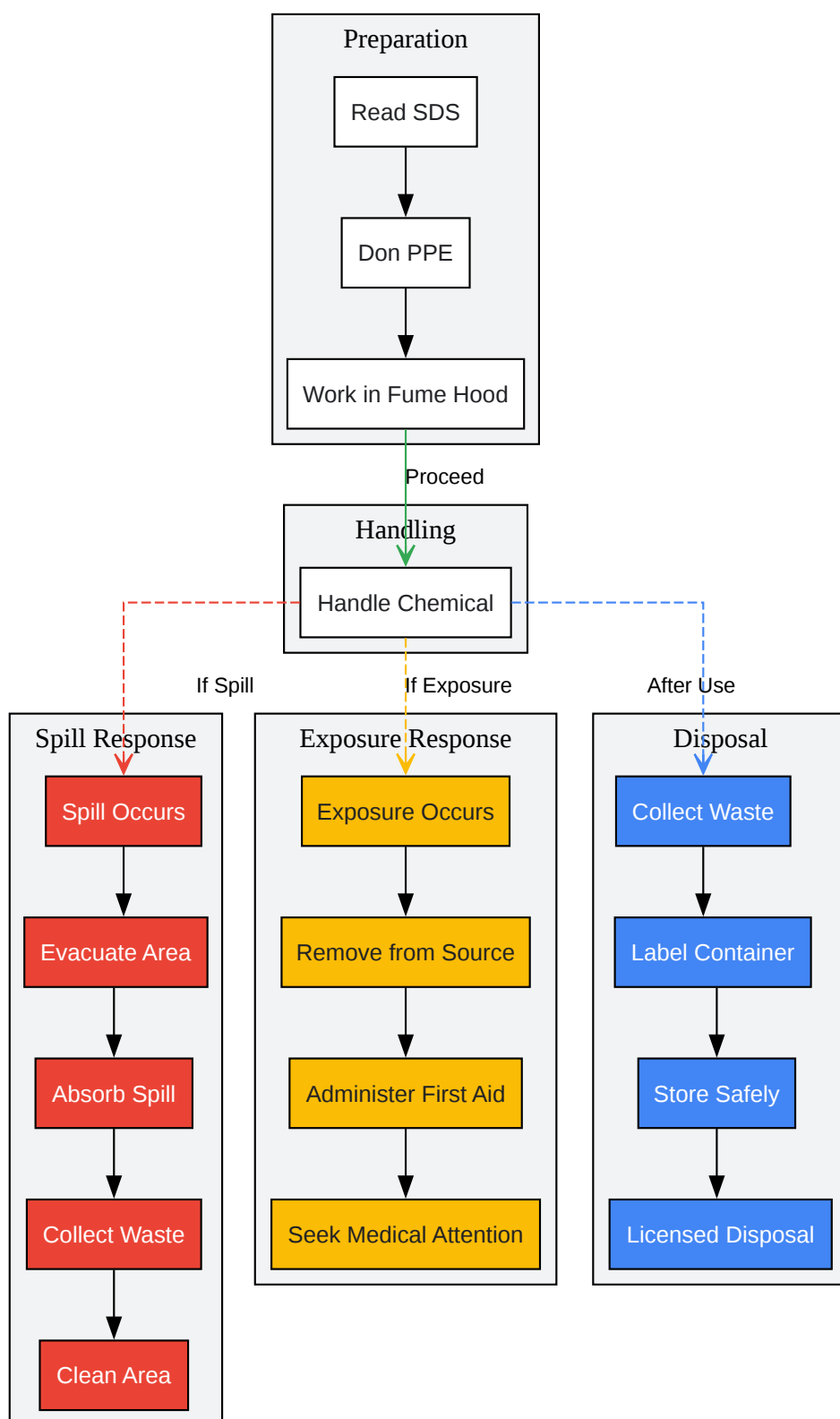
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[1][5]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[1][5][7]

Disposal Plan

Ethylene glycol-d4 must be disposed of as hazardous waste. Improper disposal can pose serious environmental and health risks.[8]

- Collection: Collect waste **Ethylene glycol-d4** in a suitable, closed, and clearly labeled container.[1][8] The container must be marked with the words "Hazardous Waste," the name and address of the business, and the date waste accumulation began.[9]
- Storage: Store waste containers in a designated, well-ventilated area, away from incompatible materials.
- Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the material.[5][9] Adhere to all local, state, and federal regulations for hazardous waste disposal.[3] Do not pour down the drain or into any water sources.[8][9]

Emergency Workflow



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Caption: Workflow for safe handling of **Ethylene glycol-d4**.

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